

# Aponatinib (Ponatinib): A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: Ponatinib Acid

Cat. No.: B12433591

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## Introduction

Ponatinib, marketed under the brand name Iclusig, is a potent, orally bioavailable, multi-targeted tyrosine kinase inhibitor (TKI). It was developed to overcome resistance to earlier generations of TKIs in the treatment of chronic myeloid leukemia (CML) and Philadelphia chromosome-positive acute lymphoblastic leukemia (Ph+ ALL). A key feature of ponatinib is its ability to inhibit the T315I "gatekeeper" mutation in the BCR-ABL kinase domain, which confers resistance to other TKIs. This guide provides an in-depth overview of the chemical structure, properties, and mechanism of action of ponatinib, along with detailed experimental protocols.

## Chemical Structure and Properties

Ponatinib is a benzamide derivative with a complex molecular structure that enables its potent and broad-spectrum kinase inhibition.

Chemical Identifiers

| Identifier        | Value                                                                                                                                                                                        |
|-------------------|----------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| IUPAC Name        | 3-(2-imidazo[1,2-b]pyridazin-3-ylethynyl)-4-methyl-N-[4-[(4-methylpiperazin-1-yl)methyl]-3-(trifluoromethyl)phenyl]benzamide                                                                 |
| CAS Number        | 943319-70-8                                                                                                                                                                                  |
| Molecular Formula | C <sub>29</sub> H <sub>27</sub> F <sub>3</sub> N <sub>6</sub> O                                                                                                                              |
| SMILES            | <chem>CC1=C(C=C(C=C1)C(=O)NC2=CC(=C(C=C2)CN3CCN(CC3)C)C(F)(F)F)C#CC4=CN=C5N4N=CC=C5</chem>                                                                                                   |
| InChI             | InChI=1S/C29H27F3N6O/c1-20-5-6-22(16-21(20)8-10-25-18-33-27-4-3-11-34-38(25)27)28(39)35-24-9-7-23(26(17-24)29(30,31)32)19-37-14-12-36(2)13-15-37/h3-7,9,11,16-18H,12-15,19H2,1-2H3,(H,35,39) |

### Physicochemical Properties

| Property         | Value                                                                                                                                                            |
|------------------|------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Molecular Weight | 532.56 g/mol                                                                                                                                                     |
| Appearance       | White to off-white or yellow powder                                                                                                                              |
| Melting Point    | >160-190 °C (decomposition)                                                                                                                                      |
| pKa              | 2.77 and 7.8                                                                                                                                                     |
| LogP             | 4.1                                                                                                                                                              |
| Solubility       | Soluble in DMSO (~50 mg/mL) and Ethanol (~25 mg/mL with warming). Poorly soluble in water. Aqueous solubility is pH-dependent, with higher solubility at low pH. |

## Pharmacological Properties

Ponatinib is a pan-BCR-ABL inhibitor, effective against both native and all tested mutant forms of the BCR-ABL kinase. It also inhibits other key kinases involved in cancer progression.

### Mechanism of Action

Ponatinib is an ATP-competitive inhibitor that binds to the kinase domain of its target proteins. A key structural feature is the carbon-carbon triple bond, which allows it to bind effectively to the T315I mutant of BCR-ABL, overcoming the steric hindrance that prevents other TKIs from binding.<sup>[1]</sup> By blocking the ATP-binding site, ponatinib prevents the phosphorylation of downstream substrates, thereby inhibiting the signaling cascades that drive cell proliferation and survival.<sup>[2][3][4]</sup>

### Target Kinases and Inhibitory Potency

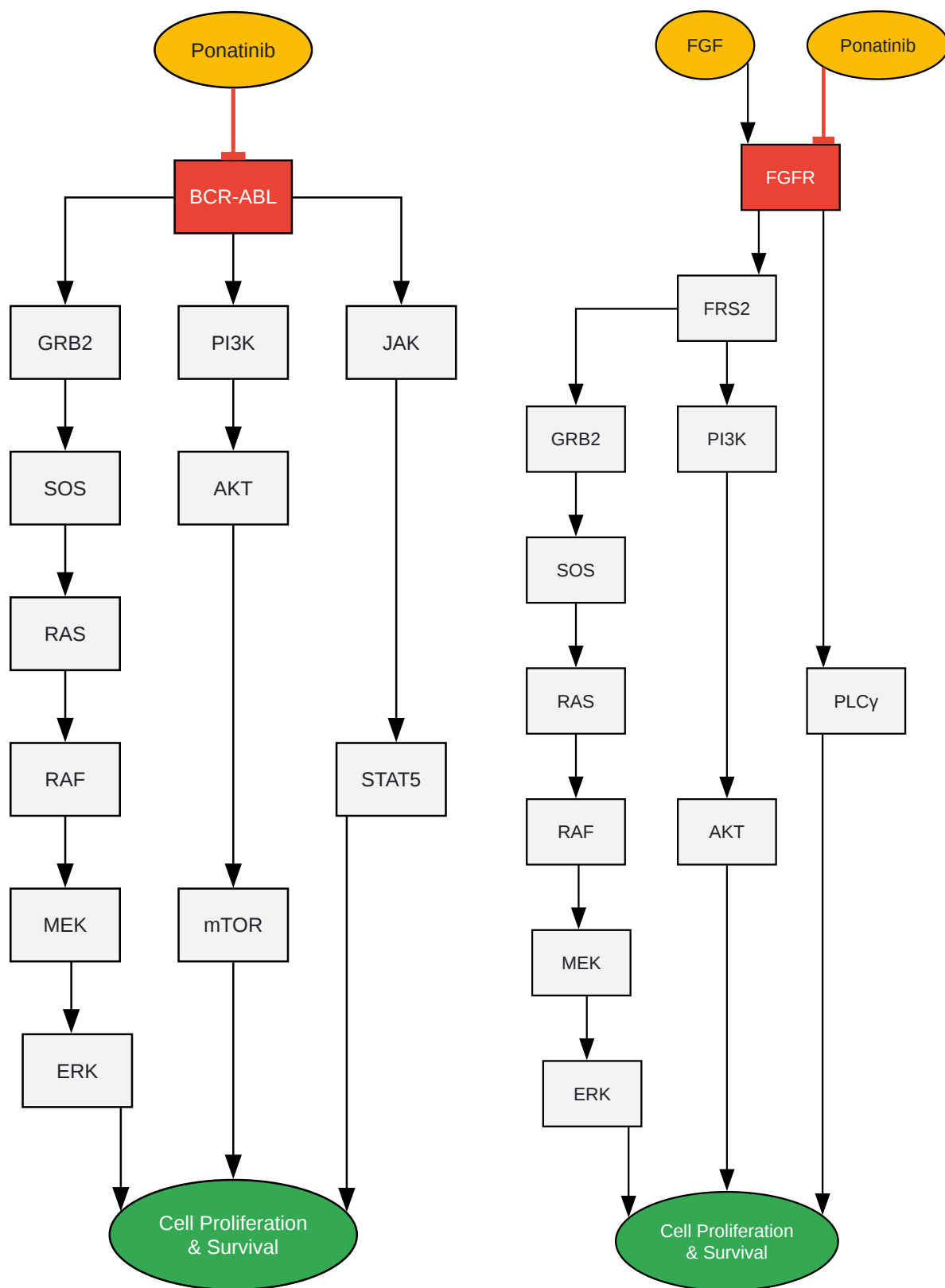
| Kinase Target      | IC <sub>50</sub> (nM) |
|--------------------|-----------------------|
| ABL                | 0.37                  |
| ABL (T315I mutant) | 2.0                   |
| PDGFR $\alpha$     | 1.1                   |
| VEGFR2             | 1.5                   |
| FGFR1              | 2.2                   |
| SRC                | 5.4                   |
| FLT3               | 13                    |
| KIT                | 13                    |

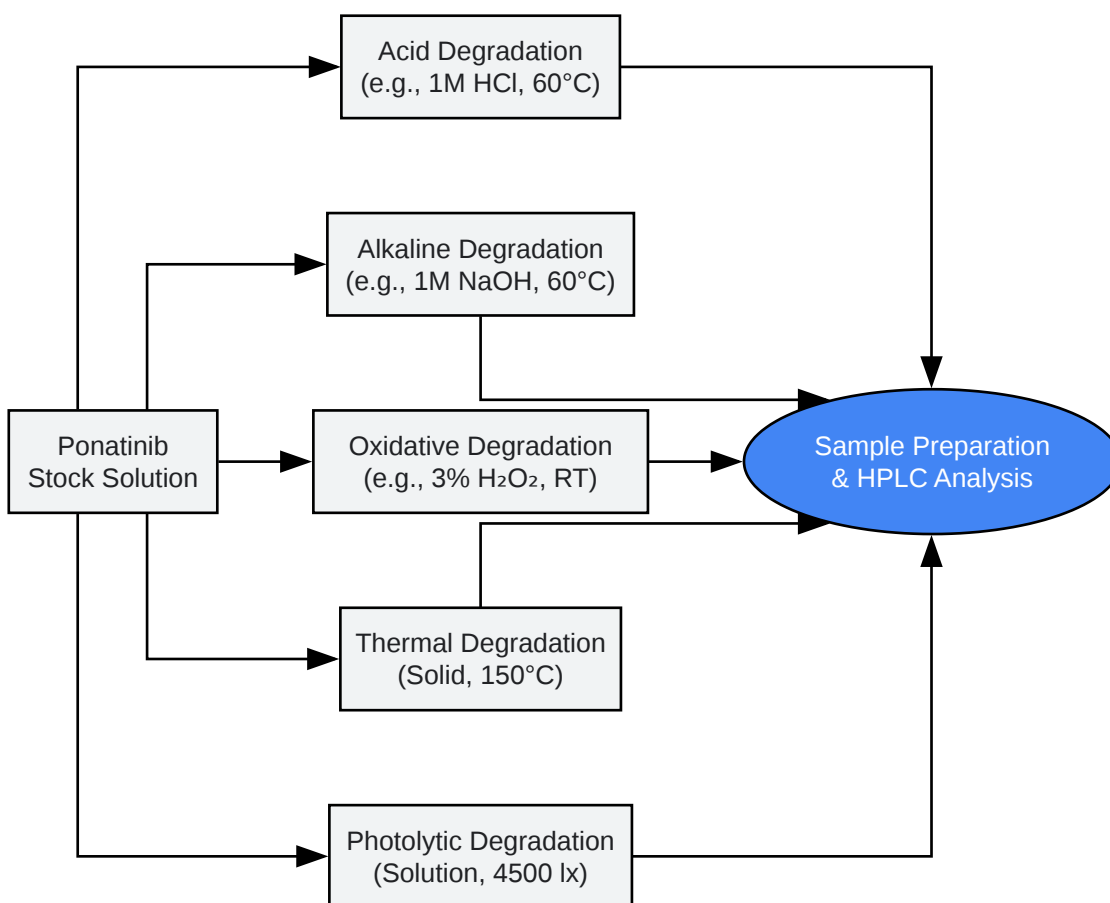
## Signaling Pathways

Ponatinib exerts its therapeutic effects by inhibiting key signaling pathways that are constitutively activated in certain cancers.

### BCR-ABL Signaling Pathway

The BCR-ABL fusion protein activates multiple downstream pathways, including the RAS/RAF/MEK/ERK, PI3K/AKT/mTOR, and JAK/STAT pathways, leading to uncontrolled cell proliferation and inhibition of apoptosis. Ponatinib's inhibition of BCR-ABL blocks these downstream signals.[5]





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